

3-Methylphenyl (4-Bromophenoxy)acetate: Synthesis, Characterization, and CAS Registry Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-methylphenyl (4-bromophenoxy)acetate

Cat. No.: B5578202

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Executive Summary & CAS Registry Status

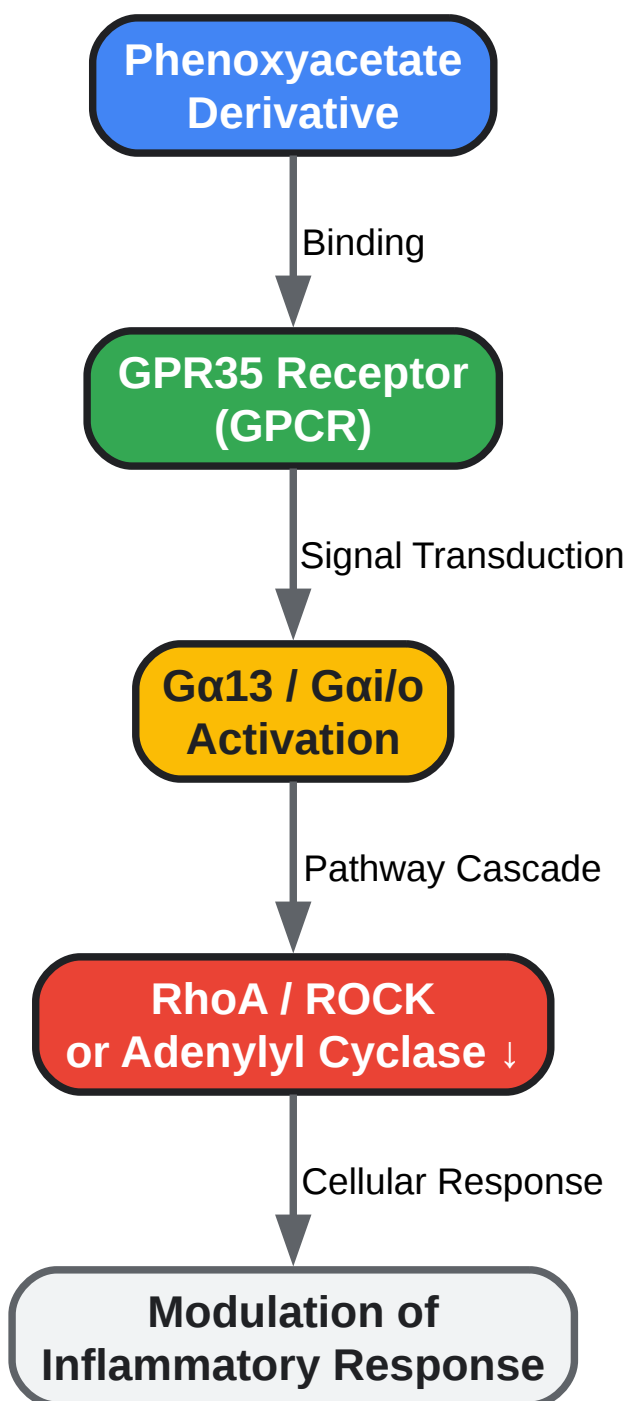
When conducting a Chemical Abstracts Service (CAS) registry search for the exact assembled ester **3-methylphenyl (4-bromophenoxy)acetate** (Molecular Formula: C₁₅H₁₃BrO₃), researchers will find that a universal, primary CAS number is not widely indexed in public databases. While structurally analogous compounds, such as (4-bromo-3-methylphenyl) 2-(4-bromophenoxy)acetate, are registered (PubChem CID 19170234)[1], the specific m-tolyl ester is typically classified as a proprietary screening library building block or a custom-synthesized intermediate.

However, the absence of a dedicated CAS number does not impede its application. The molecule is synthesized from two highly characterized, commercially available precursors:[2] and[3]. This technical guide outlines the structural rationale, de novo synthesis protocol, and analytical validation of this specific compound for drug development professionals.

Chemical Architecture & Biological Rationale

The molecular architecture of **3-methylphenyl (4-bromophenoxy)acetate** is defined by a diaryl ether linkage (phenoxy group) connected via an acetate bridge to an m-cresol moiety.

- **Halogenated Phenoxy Group:** The incorporation of a bromine atom at the para position of the phenoxy ring is a deliberate medicinal chemistry strategy. Halogenation enhances metabolic stability against cytochrome P450 oxidation and increases lipophilicity, which is critical for cell membrane permeability and target protein binding affinity[4].
- **Acetate Linker:** The ester linkage provides a flexible hinge region, allowing the two aromatic systems to adopt optimal spatial conformations for receptor docking.
- **Biological Applications:** Phenoxyacetate derivatives are heavily utilized in the development of modulators for G-protein coupled receptors (GPCRs). Specifically, related scaffolds have been patented as potent modulators of GPR35, a receptor heavily implicated in inflammatory bowel disease (IBD) and gastrointestinal immune responses[5].



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Putative GPR35 signaling pathway modulated by phenoxyacetate derivatives.

Physicochemical Properties

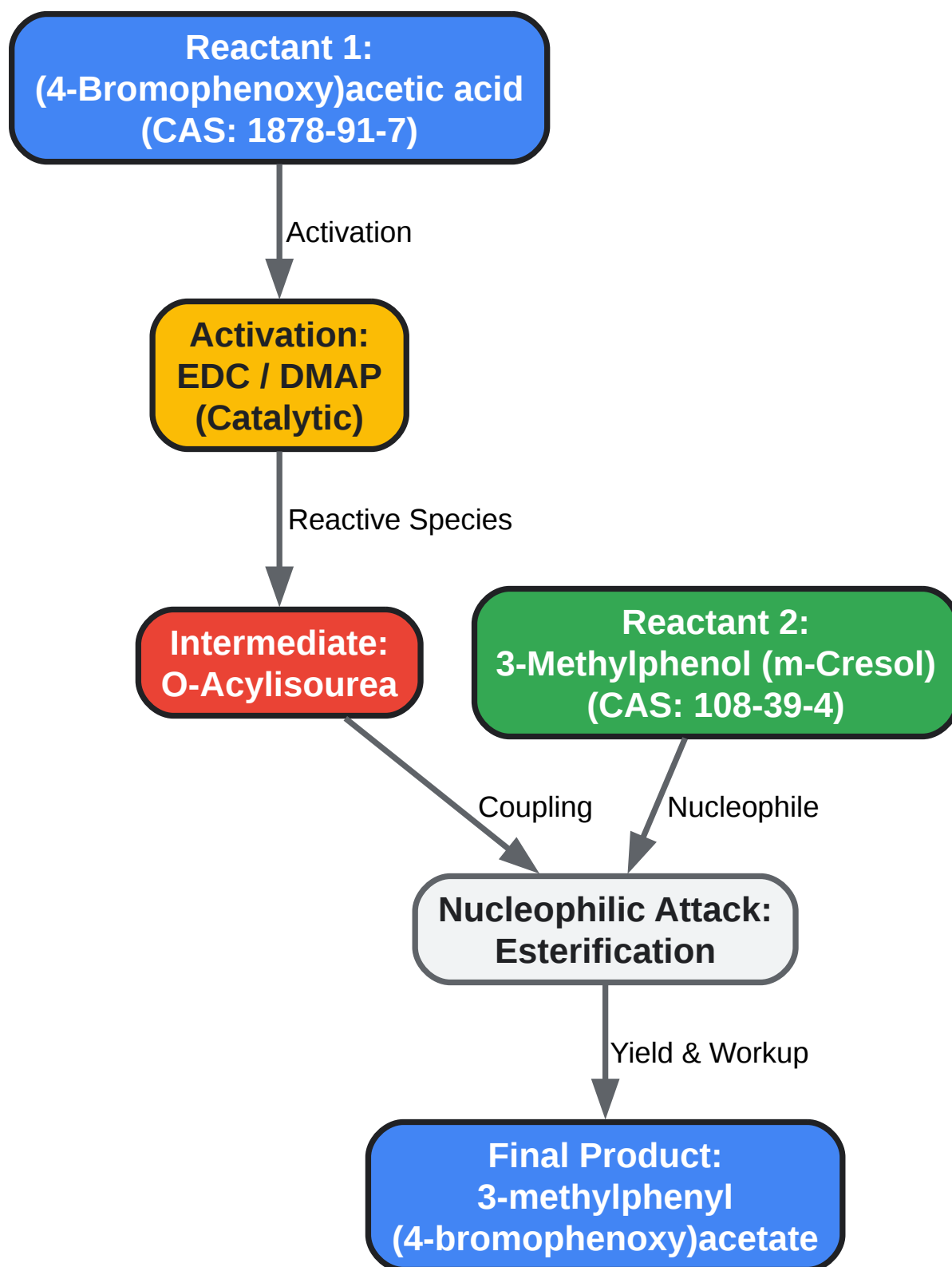
To establish a baseline for synthesis and characterization, the quantitative data for the target compound and its precursors are summarized in the table below.

Compound	Role	CAS Number	Molecular Formula	Molecular Weight (g/mol)	LogP (Est.)
(4-Bromophenoxy)acetic acid	Acid Precursor	[6]	C ₈ H ₇ BrO ₃	231.04	2.45[7]
3-Methylphenol (m-Cresol)	Phenol Precursor	[8]	C ₇ H ₈ O	108.14	1.96
3-Methylphenyl (4-bromophenoxy)acetate	Target Product	Unregistered	C ₁₅ H ₁₃ BrO ₃	321.17	4.12

De Novo Synthesis Protocol

To synthesize the target ester, a Steglich esterification is the preferred methodology over traditional acid chloride generation (e.g., using thionyl chloride).

Causality for Reagent Selection: Utilizing 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and 4-Dimethylaminopyridine (DMAP) provides much milder reaction conditions, preventing the potential acid-catalyzed cleavage of the ether linkage. Furthermore, EDC generates a water-soluble urea byproduct, which allows for a self-validating aqueous workup that cleanly separates the target product from unreacted starting materials without the immediate need for high-performance liquid chromatography (HPLC).



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Steglich esterification workflow for **3-methylphenyl (4-bromophenoxy)acetate**.

Step-by-Step Methodology

- Preparation: In a flame-dried 100 mL round-bottom flask under an inert nitrogen atmosphere, dissolve 1.0 equivalent (2.31 g, 10 mmol) of (4-bromophenoxy)acetic acid[2] in 30 mL of anhydrous dichloromethane (DCM).
- Activation: Add 1.2 equivalents (2.30 g, 12 mmol) of EDC hydrochloride and 0.1 equivalents (0.12 g, 1 mmol) of DMAP.
 - Mechanistic Insight: DMAP acts as a nucleophilic catalyst, attacking the O-acylisourea intermediate to form a highly reactive acylpyridinium species. This accelerates the reaction and suppresses the formation of unreactive N-acylurea side products.
- Coupling: Slowly add 1.1 equivalents (1.19 g, 11 mmol) of 3-methylphenol[9] to the stirring solution. Stir continuously at room temperature for 12 hours.
- Reaction Monitoring (Self-Validation): Monitor the reaction progress via Thin Layer Chromatography (TLC) using a 4:1 Hexane:Ethyl Acetate solvent system. The complete consumption of the highly polar acid spot (retention factor, $R_f \sim 0.1$) and the emergence of a new, less polar spot ($R_f \sim 0.6$) validates successful ester formation.
- Aqueous Workup: Quench the reaction with 20 mL of saturated aqueous NaHCO_3 .
 - Causality: The basic wash deprotonates any residual (4-bromophenoxy)acetic acid, converting it into a water-soluble sodium salt that partitions entirely into the aqueous layer, while the neutral target ester remains in the organic DCM layer. Wash the organic layer sequentially with 1M HCl (to protonate and remove DMAP and EDC byproducts) and brine.
- Purification: Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. Purify the crude residue via flash column chromatography (silica gel) to yield the pure **3-methylphenyl (4-bromophenoxy)acetate**.

Analytical Characterization Expectations

To confirm the structural integrity of the synthesized compound, the following spectral data should be observed during validation:

- ^1H NMR (400 MHz, CDCl_3): A distinct singlet integrating to 2 protons around δ 4.80 ppm, corresponding to the methylene ($-\text{CH}_2-$) protons of the acetate linker. The aromatic region (δ 6.80 - 7.50 ppm) will display a complex multiplet integrating to 8 protons (4 from the p-bromophenoxy ring, 4 from the m-tolyl ring). A singlet at δ 2.35 ppm (3H) will confirm the presence of the methyl group on the phenolic ring.
- Mass Spectrometry (ESI-MS): Due to the presence of a single bromine atom (which naturally exists as $\sim 50.69\%$ ^{79}Br and $\sim 49.31\%$ ^{81}Br), the mass spectrum will exhibit a characteristic 1:1 isotopic doublet at m/z 321.0 $[\text{M}+\text{H}]^+$ and 323.0 $[\text{M}+\text{H}]^+$, definitively confirming the incorporation of the brominated precursor.

References

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- 3.[1] Title: (4-Bromo-3-methylphenyl) 2-(4-bromophenoxy)acetate (CID 19170234) Source: PubChem - National Institutes of Health (NIH) URL:[[Link](#)]
- 5.[7] Title: Acetic acid, (4-bromophenoxy)- Source: SIELC Technologies URL:[[Link](#)]
- 6.[3] Title: Phenol, 3-methyl- (CAS 108-39-4) Source: NIST Chemistry WebBook URL:[[Link](#)]
- 8.[8] Title: m-Cresol Source: Wikipedia URL:[[Link](#)]

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